

# An In-depth Technical Guide to the Physical Properties of Methyl 6-Bromopicolinate

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## Compound of Interest

Compound Name: Methyl 6-bromopicolinate

Cat. No.: B1355233

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This technical guide provides a comprehensive overview of the key physical properties of **methyl 6-bromopicolinate** (CAS No: 26218-75-7), a crucial heterocyclic intermediate in organic synthesis. The document details its melting and boiling points, the experimental methodologies for their determination, and a summary of its synthesis.

## Core Physical Properties

**Methyl 6-bromopicolinate** is an off-white solid at room temperature. Its physical characteristics are critical for its application in various chemical reactions, particularly in the synthesis of pharmaceuticals and agrochemicals. The precise melting and boiling points are key indicators of its purity.

### Data Presentation: Physical Properties of Methyl 6-Bromopicolinate

The essential physical data for **methyl 6-bromopicolinate** are summarized in the table below for ease of reference and comparison.

Physical Property	Value	Conditions
Melting Point	92-96 °C	Literature Value
Boiling Point	289.739 °C	At 760 mmHg

## Experimental Protocols

Accurate determination of physical properties is fundamental in chemical analysis. The following sections describe the standard methodologies for measuring the melting and boiling points of organic solids like **methyl 6-bromopicolinate**.

### 2.1. Melting Point Determination

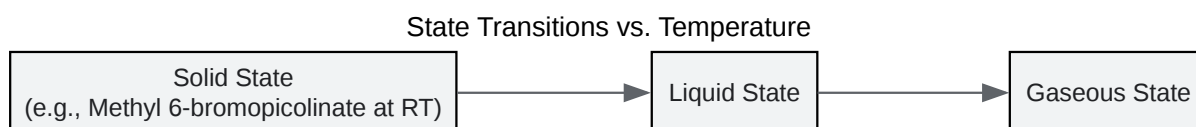
The melting point of a crystalline solid is the temperature at which it transitions from a solid to a liquid state. For a pure substance, this occurs over a narrow range. The capillary method is a common and reliable technique for this measurement.

Protocol:

- **Sample Preparation:** A small amount of finely powdered, dry **methyl 6-bromopicolinate** is packed into a capillary tube, sealed at one end, to a height of 1-2 mm.
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- **Heating:** The thermometer and capillary assembly are placed in a heating bath (e.g., a Thiele tube filled with mineral oil or an aluminum block).
- **Observation:** The sample is heated slowly and evenly. The temperature at which the first drop of liquid appears is recorded as the start of the melting range.
- **Final Reading:** The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.

Logical Relationship: Physical State Transitions

The following diagram illustrates the relationship between temperature and the physical state of a substance, highlighting the melting and boiling points as critical transition temperatures.



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Caption: State transitions of a substance with increasing temperature.

## 2.2. Boiling Point Determination

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure. For solids with high boiling points like **methyl 6-bromopicolinate**, the Thiele tube method is advantageous as it requires only a small amount of sample.[1]

Protocol:

- **Sample Preparation:** A few milliliters of the molten compound (or a solution in a high-boiling solvent) are placed in a small test tube or fusion tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is placed into the liquid with the open end down.
- **Apparatus Setup:** The fusion tube is attached to a thermometer, and the assembly is heated in a Thiele tube containing a high-boiling liquid (e.g., paraffin oil).[2]
- **Heating and Observation:** The apparatus is heated gently. As the temperature rises, air trapped in the capillary tube will bubble out. Heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tip.[1]
- **Temperature Reading:** The heat source is removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.[1][2][3]

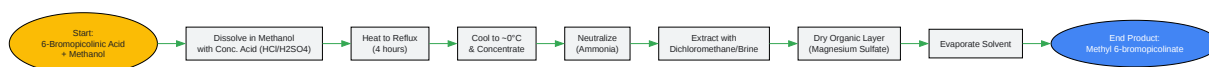
## Synthesis Workflow

**Methyl 6-bromopicolinate** is synthesized via the esterification of 6-bromopicolinic acid. This reaction is a fundamental process in organic chemistry, typically catalyzed by a strong acid.

A general procedure involves dissolving 6-bromopicolinic acid in methanol with a catalytic amount of concentrated sulfuric or hydrochloric acid and heating the mixture to reflux for several hours.[4] The subsequent workup involves neutralization, extraction with an organic solvent, and purification to yield the final product.[4]

Experimental Workflow: Synthesis of **Methyl 6-Bromopicolinate**

The diagram below outlines the key steps in the laboratory synthesis of **methyl 6-bromopicolinate**.



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Caption: Synthesis workflow for **methyl 6-bromopicolinate**.

As a versatile biochemical reagent, **methyl 6-bromopicolinate** serves as a key building block for more complex molecules in life science research and development.[5] Its utility in substitution and cross-coupling reactions makes it an invaluable intermediate in the synthesis of novel compounds.[4]

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## References

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 3. scribd.com [scribd.com]
- 4. Methyl 6-bromopicolinate | 26218-75-7 [chemicalbook.com]
- 5. Methyl 6-bromopicolinate | CAS#:26218-75-7 | Chemsrce [chemsrc.com]
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